

Proper Disposal Procedures for AM-92016 Hydrochloride

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Compound of Interest

Compound Name: AM-92016 hydrochloride

Cat. No.: B560212

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AM-92016 hydrochloride is a specific blocker of the rectifier potassium current (IK) and requires careful handling and disposal in a laboratory setting.^{[1][2]} Adherence to proper safety and disposal protocols is essential to ensure the safety of laboratory personnel and to prevent environmental contamination.

Hazard Identification and Safety Precautions

Before handling or disposing of **AM-92016 hydrochloride**, it is crucial to be aware of its potential hazards. The following table summarizes key safety information.

Property	Information	Citation
Chemical Name	1-(4-Methanesulfonamidophenoxy)-3-(N-methyl-3,4-dichlorophenylethylamino)-2-propanol hydrochloride	
Molecular Formula	C ₁₉ H ₂₄ Cl ₂ N ₂ O ₄ S.HCl	[2]
Molecular Weight	483.84 g/mol	[2]
Appearance	Not specified, likely a solid	
Purity	≥98% (HPLC)	
Storage	Long term: -20°C, Short term: 2-8°C. Keep container tightly closed in a dry and well-ventilated place.	[3]

Personal Protective Equipment (PPE): When handling **AM-92016 hydrochloride**, appropriate personal protective equipment should be worn. This includes:

- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator. If the respirator is the sole means of protection, a full-face supplied air respirator should be used.[3]
- Hand Protection: Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3]
- Eye Protection: Wear chemical safety goggles or a face shield.[3]
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[3]

Spill and Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Personal Precautions: Wear appropriate respiratory protection and avoid dust formation. Avoid breathing vapors, mist, or gas.[3]
- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if it is safe to do so.[3]
- Containment and Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up the spilled material and place it in a suitable, closed container for disposal.[3]

Disposal Procedures

The primary methods for the disposal of **AM-92016 hydrochloride** and its containers are outlined below. Always follow local, state, and federal regulations for hazardous waste disposal.

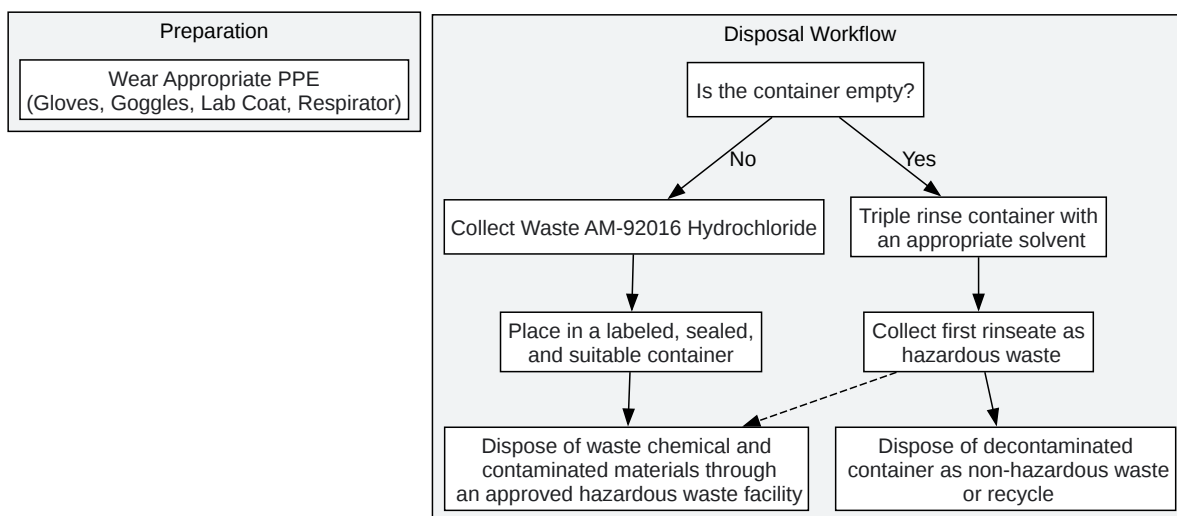
Waste Chemical Disposal:

- Wastes may be disposed of on-site or at an approved waste disposal facility.[4]
- Do not contaminate water, food, or feed by storage or disposal.[4]
- The chemical should be kept in suitable, closed containers for disposal.[3]

Empty Container Disposal:

- Rinsing: Thoroughly empty all contents from the container. The first rinse of the container must be collected and disposed of as hazardous waste.[5] For containers of highly toxic chemicals ($LD50 < 50\text{mg/kg}$), the first three rinses must be collected as hazardous waste.[5]
- Disposal: After thorough rinsing and air-drying, the container may be offered for recycling or disposed of in a sanitary landfill, or by other procedures approved by appropriate authorities. [4][5] Recycling decontaminated containers is the preferred option.[4]

The following diagram illustrates the decision-making process for the proper disposal of **AM-92016 hydrochloride**.



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Caption: Workflow for the proper disposal of **AM-92016 hydrochloride**.

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